

An In-depth Technical Guide to the Chemical Properties and Structure of Dazomet

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Compound of Interest

Compound Name: Dazomet

Cat. No.: B121842

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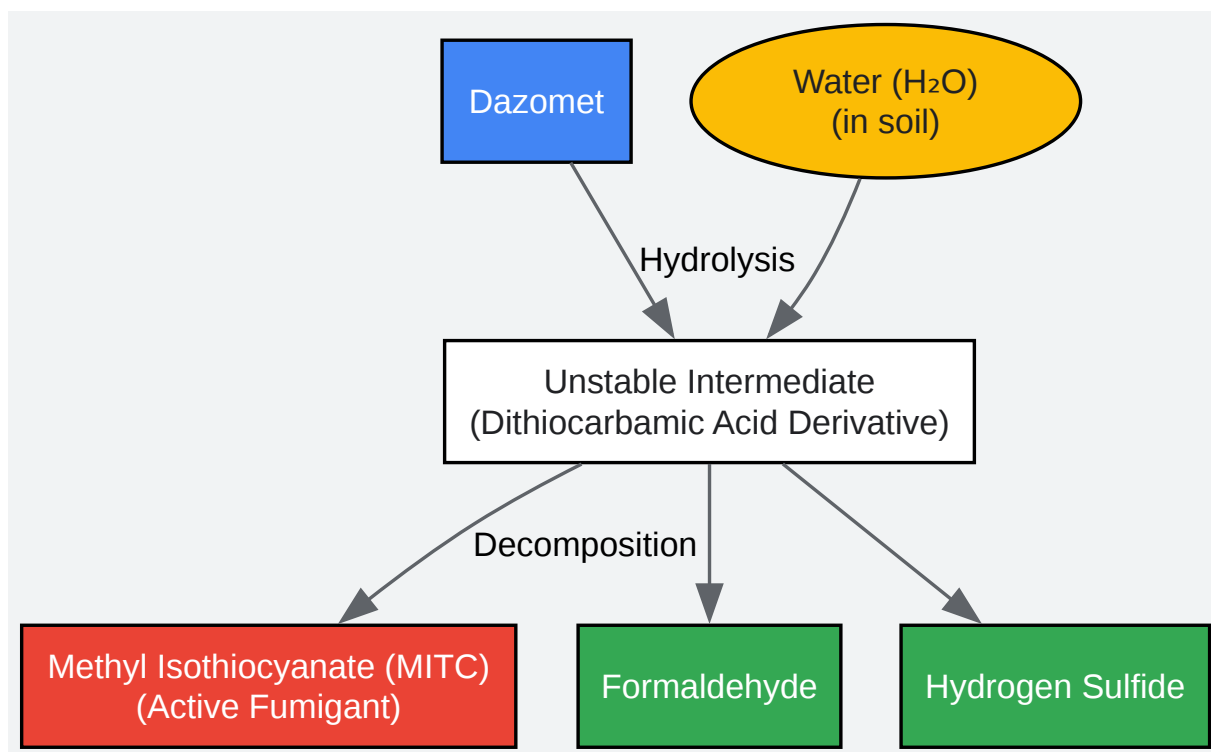
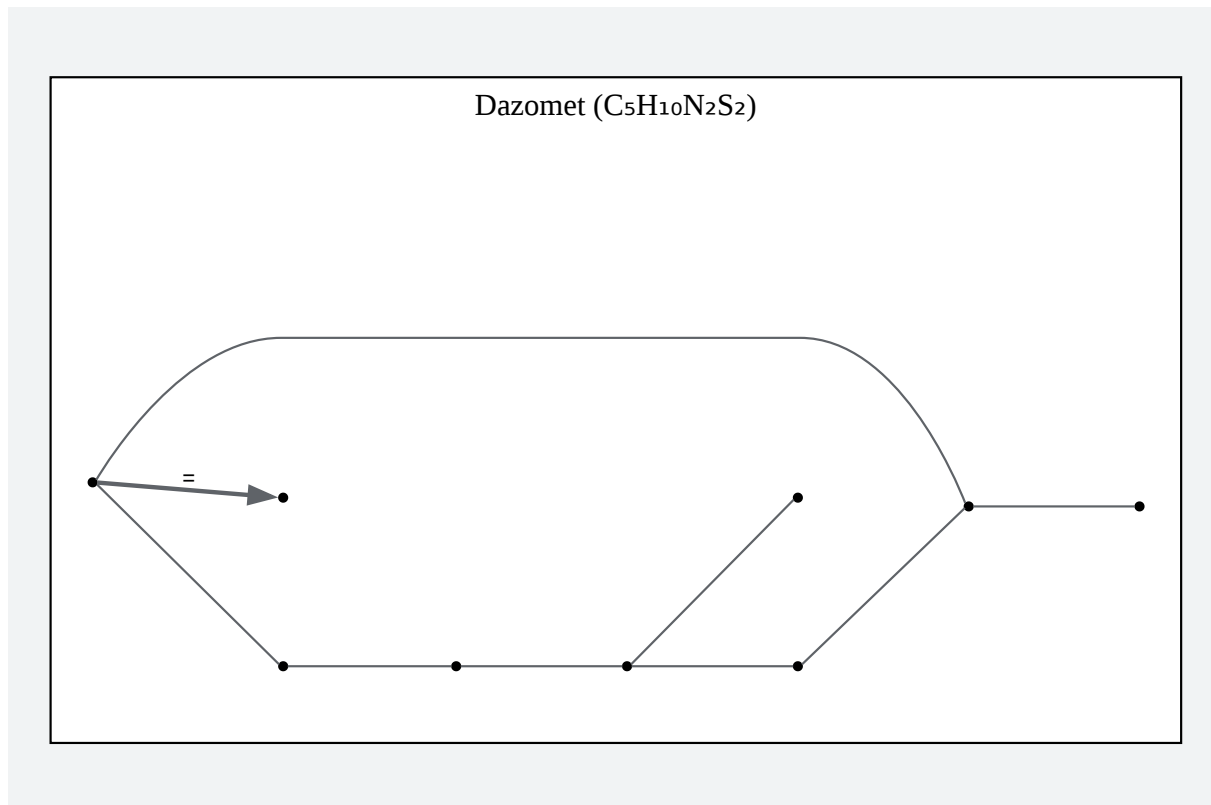
This document provides a comprehensive overview of the chemical and physical properties of **Dazomet**, a widely used soil fumigant. It details its structure, mechanism of action through degradation, and standard experimental protocols for its analysis.

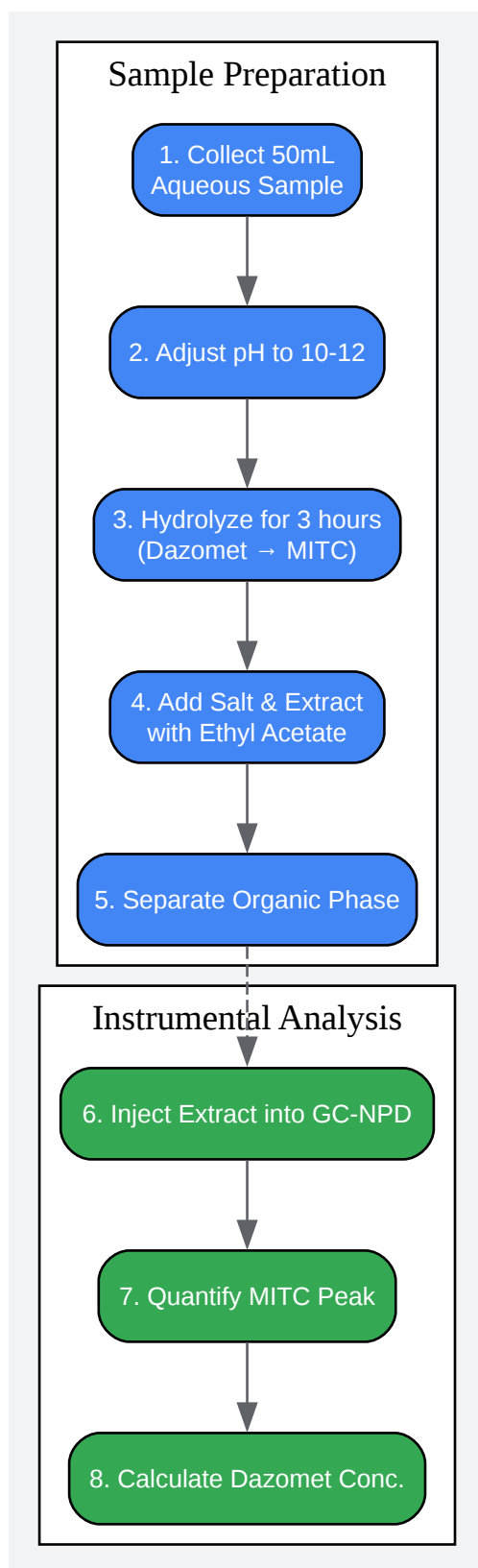
Chemical Identity and Structure

Dazomet, known chemically as 3,5-dimethyl-1,3,5-thiadiazinane-2-thione, is a heterocyclic organic compound.^{[1][2]} It functions as a broad-spectrum biocide, effective as a nematocide, fungicide, herbicide, and insecticide.^{[3][4]} Its activity stems from its decomposition in moist environments into the active fumigant, methyl isothiocyanate (MITC).^{[4][5]}

- IUPAC Name: 3,5-dimethyl-1,3,5-thiadiazinane-2-thione^{[1][2]}
- CAS Number: 533-74-4^{[1][5]}
- Molecular Formula: C₅H₁₀N₂S₂^{[1][6]}
- Synonyms: Mylone, Basamid, DMTT, Thiazone^{[1][5]}

The molecular structure of **Dazomet** consists of a six-membered thiadiazinane ring with two methyl groups attached to the nitrogen atoms and a thione group (C=S) at the second position.^[1]





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Email: info@benchchem.com